

Synthesis and Characterization of BocNH-PEG2-CH₂COONHS: A Technical Guide

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Compound of Interest

Compound Name: BocNH-PEG2-CH₂COONHS

CAS No.: 1356229-07-6

Cat. No.: B15548237

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **BocNH-PEG2-CH₂COONHS**, a heterobifunctional crosslinker pivotal in bioconjugation and drug delivery systems. This molecule incorporates a Boc-protected amine, a flexible diethylene glycol (PEG2) spacer, and a reactive N-hydroxysuccinimide (NHS) ester. The PEG spacer enhances solubility and reduces immunogenicity of the conjugate, while the NHS ester facilitates covalent attachment to primary amines on biomolecules, and the Boc group provides a protecting group for orthogonal deprotection and further modification.^{[1][2][3][4]}

Molecular and Physical Properties

A summary of the key quantitative data for the precursor and the final product is presented below for easy reference.

Property	BocNH-PEG2-CH ₂ COOH (Precursor)	BocNH-PEG2-CH ₂ COONHS (Final Product)
Molecular Formula	C ₁₂ H ₂₃ NO ₆ [1]	C ₁₆ H ₂₆ N ₂ O ₈
Molecular Weight	277.31 g/mol [1]	374.39 g/mol
Purity (Typical)	≥95%[1]	>95% (Post-purification)
Appearance	White to off-white solid or oil	White to off-white solid
Solubility	Soluble in DMF, DMSO, and chlorinated solvents	Soluble in DMF, DMSO, and other polar aprotic solvents
Storage Conditions	-20°C, under inert atmosphere[1]	-20°C, desiccated, under inert atmosphere

Synthesis Pathway

The synthesis of **BocNH-PEG2-CH₂COONHS** is a two-step process. The first step involves the synthesis of the carboxylic acid precursor, BocNH-PEG2-CH₂COOH. The second, and focal, step is the activation of the carboxylic acid group to an NHS ester.



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Caption: Synthetic pathway of **BocNH-PEG2-CH₂COONHS**.

Experimental Protocols

Synthesis of BocNH-PEG2-CH₂COONHS

This protocol details the conversion of the carboxylic acid precursor to the active NHS ester.

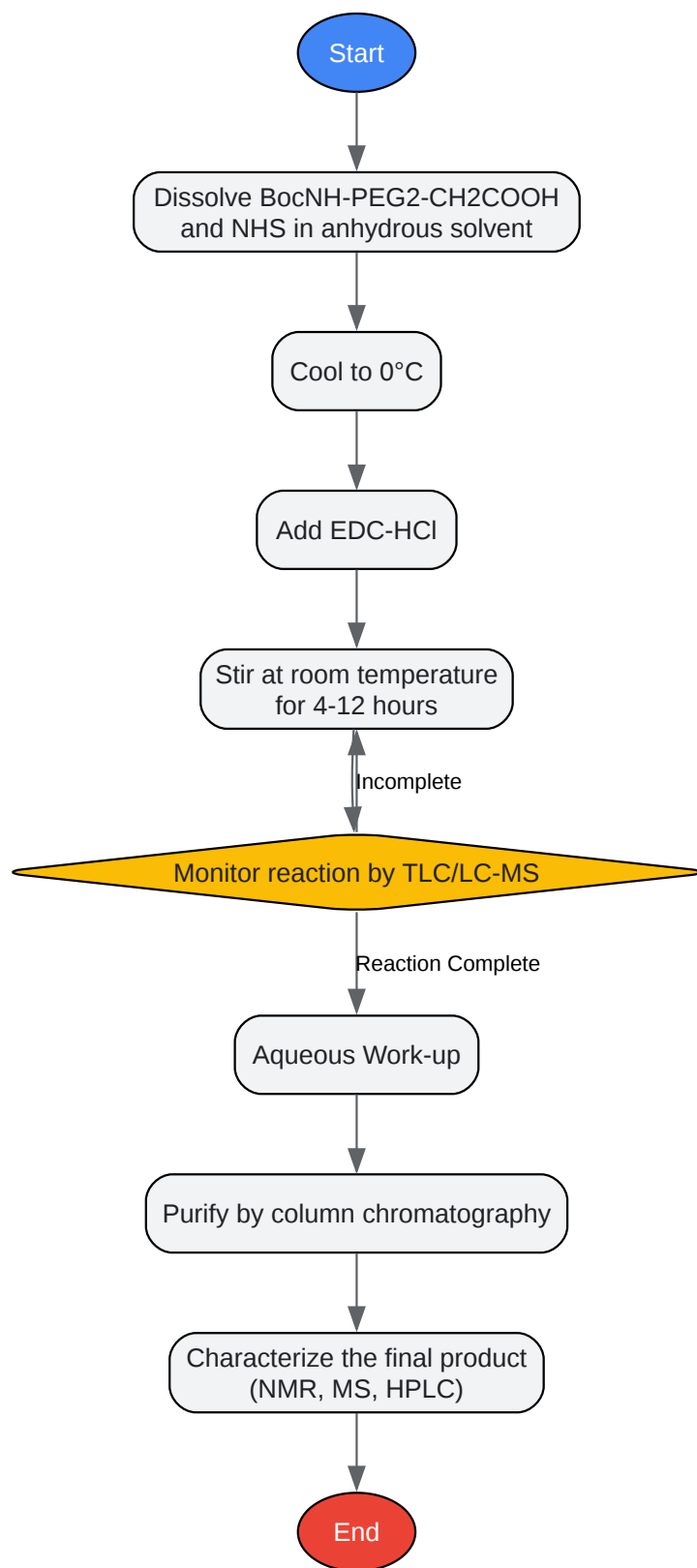
Materials:

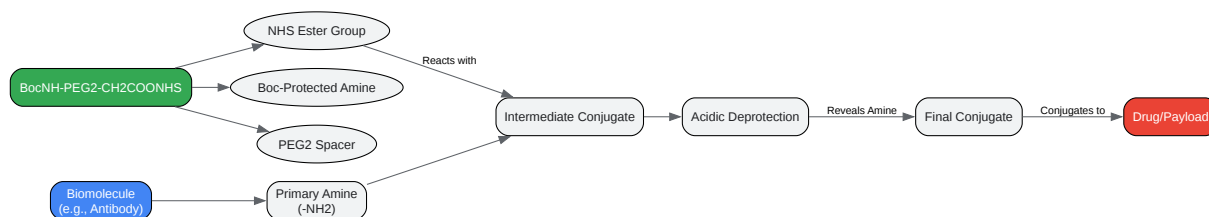
- BocNH-PEG2-CH₂COOH
- N-Hydroxysuccinimide (NHS)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC-HCl)
- Anhydrous Dichloromethane (DCM) or Dimethylformamide (DMF)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (optional, as a base)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate or magnesium sulfate
- Ethyl acetate
- Hexanes

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve BocNH-PEG2-CH₂COOH (1 equivalent) in anhydrous DCM or DMF.
- **Addition of Reagents:** To the solution, add N-Hydroxysuccinimide (NHS) (1.1-1.5 equivalents) and stir until fully dissolved.
- **Initiation of Reaction:** Cool the reaction mixture to 0°C in an ice bath. Add EDC-HCl (1.1-1.5 equivalents) portion-wise to the stirred solution. If desired, a non-nucleophilic base like TEA or DIPEA (1-2 equivalents) can be added to neutralize the hydrochloride salt of EDC.

- Reaction Progression: Allow the reaction to warm to room temperature and stir for 4-12 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or LC-MS.
- Work-up:
 - Dilute the reaction mixture with ethyl acetate.
 - Wash the organic layer sequentially with saturated sodium bicarbonate solution (to remove unreacted NHS and acidic byproducts) and brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: The crude product is purified by column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield the pure **BocNH-PEG2-CH2COONHS**.





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